

Application Note: Comprehensive Analytical Characterization of 1-[(1-Cyclopropylethyl)amino]propan-2-ol

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Compound of Interest

Compound Name: 1-[(1-Cyclopropylethyl)amino]propan-2-ol

Cat. No.: B12314239

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Target Audience: Analytical Chemists, Structural Biologists, and Pharmaceutical Drug Development Professionals.

Abstract

This application note details the analytical methodologies required for the structural elucidation, purity profiling, and stereochemical characterization of **1-[(1-Cyclopropylethyl)amino]propan-2-ol** (C₈H₁₇NO, MW: 143.23 g/mol). As a secondary amino alcohol featuring a cyclopropyl moiety and two chiral centers, this compound presents highly specific analytical challenges. We provide self-validating protocols for LC-MS/MS, multidimensional NMR, and chiral HPLC, emphasizing the mechanistic rationale (causality) behind each technique to ensure robust method transfer.

High-Resolution Liquid Chromatography-Mass Spectrometry (HR-LC-MS/MS)

Causality & Rationale

Amino alcohols exhibit high proton affinity due to the basicity of the secondary amine, making Positive Electrospray Ionization (ESI+) the optimal choice for mass spectrometry[1]. The addition of 0.1% formic acid to the mobile phase is critical; it ensures complete protonation of the amine, which enhances ionization efficiency and prevents peak tailing caused by secondary interactions with the reversed-phase silica backbone. Fragmentation in MS/MS is primarily driven by the protonated amine, initiating characteristic α -cleavages and the neutral loss of water (-18 Da) from the hydroxyl group[1].

Protocol: LC-MS/MS Purity and Mass Profiling

- **Sample Preparation:** Dissolve the analyte in the Initial Mobile Phase (5% Acetonitrile / 95% Water with 0.1% Formic Acid) to a final concentration of 10 μ g/mL.
- **Chromatography:** Inject 2 μ L onto a C18 column (e.g., 50 mm $\times$ 2.1 mm, 1.7 μ m). Run a linear gradient from 5% to 95% Acetonitrile over 5 minutes at a flow rate of 0.4 mL/min.
- **Mass Spectrometry:** Operate the Q-TOF or Orbitrap in ESI+ mode. Set the capillary voltage to 3.0 kV and the desolvation temperature to 350°C.
- **MS/MS Acquisition:** Isolate the pseudo-molecular ion $[M+H]^+$ at m/z 144.1383 and apply a collision energy (CE) ramp of 15–30 eV using Argon as the collision gas.

Table 1: Expected MS/MS Fragmentation Profile

Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss	Proposed Mechanism
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| 144.1383 $[M+H]^+$ | 126.1278 | 18.0105 (H₂O) | Loss of water from the propan-2-ol moiety | |
144.1383 $[M+H]^+$ | 84.0813 | 60.0570 (C₃H₈O) | α -cleavage at the secondary amine, loss of propanol tail | |
144.1383 $[M+H]^+$ | 69.0704 | 75.0679 | Cleavage yielding the cyclopropylethyl cation |

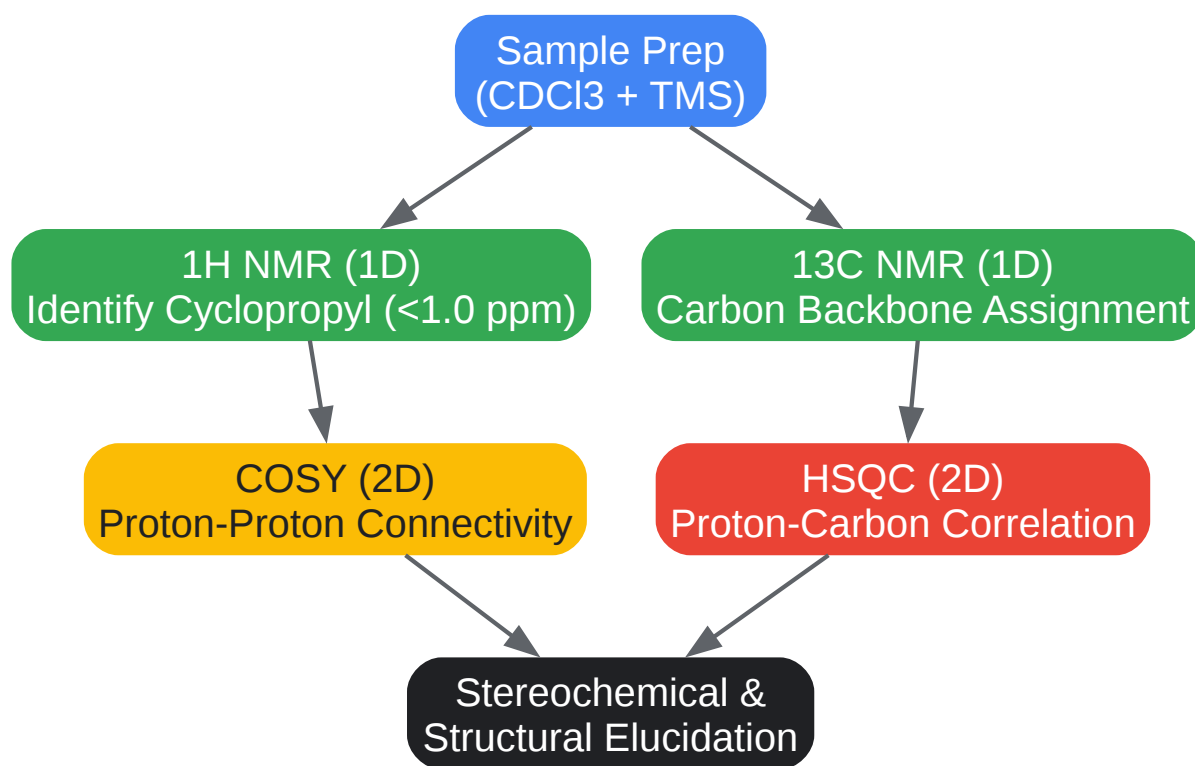
Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Rationale

The cyclopropyl group possesses a unique magnetic anisotropy. The circulation of electrons within the strained C-C bonds of the three-membered ring generates a local magnetic shielding cone[2]. Protons situated in this region experience a weaker effective magnetic field, causing a pronounced upfield shift to unusually low frequencies (typically 0.2–0.8 ppm) compared to standard alkyl chains[2][3]. Furthermore, the presence of two chiral centers makes the methylene protons (–CH₂–) diastereotopic, resulting in complex multiplet splitting that necessitates 2D NMR (COSY and HSQC) for unambiguous assignment.

Protocol: 1D and 2D NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard[2].
- ¹H NMR (1D): Acquire at 400 MHz or higher. Look for the diagnostic upfield multiplets (< 1.0 ppm) corresponding to the cyclopropyl ring[3].
- ¹³C NMR (1D): Acquire at 100 MHz. The cyclopropyl carbons will also appear upfield (typically 10-15 ppm).
- 2D COSY: Map the homonuclear coupling between the cyclopropyl methine proton, the adjacent ethyl methyl group, and the propanol chain.
- 2D HSQC: Correlate the proton signals to their directly attached carbons to resolve overlapping methylene signals.



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Logical workflow for the NMR structural elucidation of cyclopropyl-containing amino alcohols.

Stereochemical Profiling via Chiral HPLC

Causality & Rationale

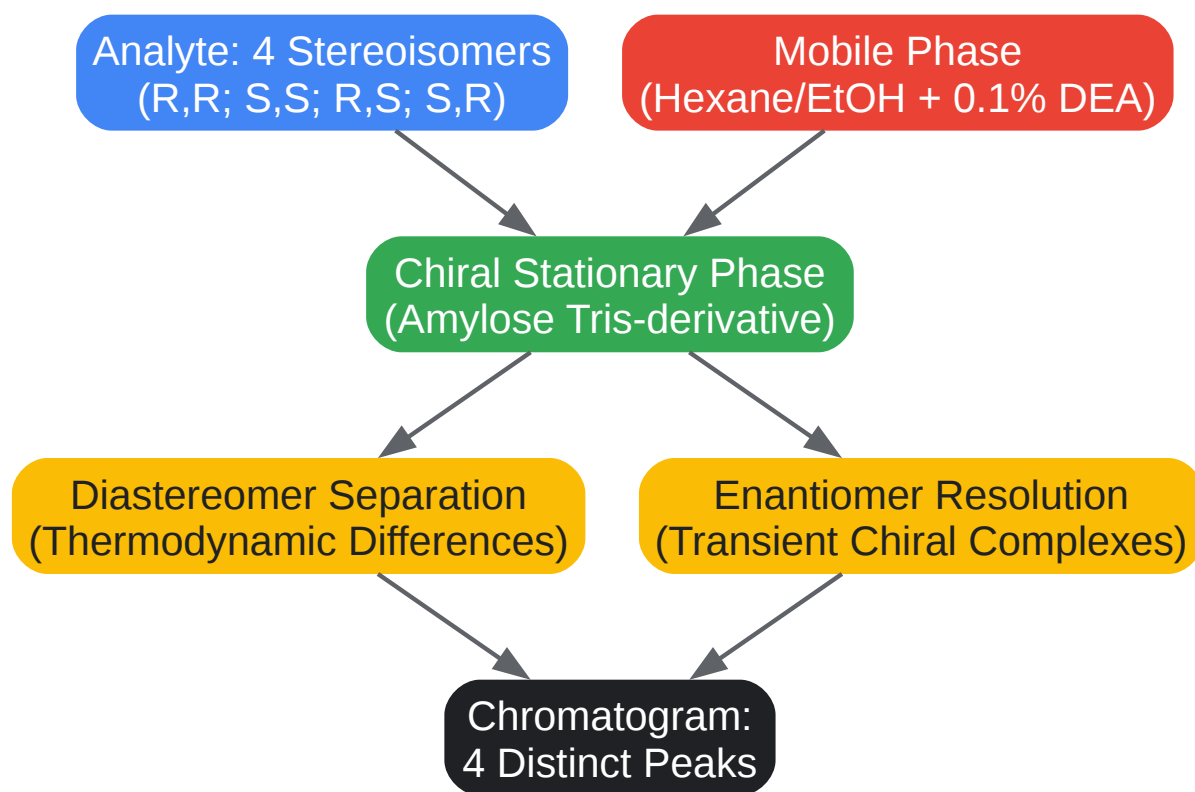
1-[(1-Cyclopropylethyl)amino]propan-2-ol contains two stereocenters (C2 of the propanol chain and C1 of the ethyl group), yielding four possible stereoisomers (two pairs of enantiomers: R,R/S,S and R,S/S,R)[4][5]. While diastereomers can theoretically be separated on achiral reversed-phase columns, resolving all four isomers requires a Chiral Stationary Phase (CSP). An amylose-based CSP (e.g., Chiralpak AD-H) in normal phase mode relies on transient diastereomeric complexes formed via hydrogen bonding, dipole-dipole, and steric interactions[6].

Critical Insight: Because the analyte contains a basic secondary amine, trace residual silanols on the silica support will cause severe peak tailing due to secondary ion-exchange interactions. The addition of 0.1% Diethylamine (DEA) to the mobile phase is mandatory to mask these acidic silanols and ensure sharp, symmetrical peaks[6].

Protocol: Normal Phase Chiral Separation

- **Column Equilibration:** Flush an Amylose tris(3,5-dimethylphenylcarbamate) column (250 × 4.6 mm, 5 μ m) with 20-30 column volumes of the mobile phase to ensure a stable baseline[6].
- **Mobile Phase:** Prepare a mixture of Hexane / Ethanol (90:10, v/v) containing 0.1% DEA. Degas thoroughly.
- **Injection & Detection:** Inject 5 μ L of a 1 mg/mL sample (dissolved in mobile phase). Set the flow rate to 1.0 mL/min and monitor via UV detection at 210 nm (or CAD/ELSD since the compound lacks a strong chromophore).

Table 2: Representative Chiral HPLC Retention Profile | Peak | Stereoisomer (Hypothetical) | Relative Retention Time (RRT) | Resolution (Rs) | | :--- | :--- | :--- | :--- | | 1 | Isomer 1 (R,R) | 1.00 | N/A | | 2 | Isomer 2 (S,S) | 1.15 | > 1.5 | | 3 | Isomer 3 (R,S) | 1.42 | > 2.0 | | 4 | Isomer 4 (S,R) | 1.60 | > 1.5 |



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Mechanistic pathway for the baseline resolution of four amino alcohol stereoisomers via Chiral HPLC.

Fourier Transform Infrared Spectroscopy (FTIR) Causality & Rationale

FTIR provides rapid, orthogonal confirmation of the functional groups. The secondary amine and the hydroxyl group exhibit distinct stretching frequencies. The cyclopropyl ring also presents a characteristic high-frequency C-H stretch due to the increased s-character of the strained C-H bonds in the three-membered ring.

Protocol: ATR-FTIR Analysis

- Place a neat drop of the liquid sample (or solid crystal) directly onto the Attenuated Total Reflectance (ATR) diamond crystal.
- Apply the pressure anvil to ensure uniform contact.
- Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .
- Key Diagnostic Bands:
 - O-H stretch: Broad band centered around 3300-3400 cm^{-1} .
 - N-H stretch (secondary amine): Weak, sharp band near 3280 cm^{-1} (often overlapping with O-H).
 - Cyclopropyl C-H stretch: ~3080 cm^{-1} (higher frequency than typical alkane C-H stretches which appear at <3000 cm^{-1}).

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Sources

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